

Application Notes and Protocols: Kinetic Analysis of Lead Oxalate Thermal Decomposition

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Compound of Interest

Compound Name: *Lead oxalate*

CAS No.: *814-93-7*

Cat. No.: *B3029881*

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Introduction

Lead oxalate (PbC_2O_4) is a metal-organic compound whose thermal decomposition characteristics are of interest in various fields, including materials science and chemical synthesis. Understanding the kinetics of its thermal decomposition is crucial for controlling the synthesis of lead-based materials and for safety assessments in processes where **lead oxalate** may be an intermediate. This document provides a detailed protocol for the kinetic analysis of **lead oxalate** thermal decomposition using thermogravimetric analysis (TGA) and summarizes the known kinetic parameters.

The thermal decomposition of **lead oxalate** is a solid-state reaction that can be represented by the following general equation:



Under certain conditions, other products such as lead oxide (PbO) and carbon monoxide (CO) may be formed. The kinetics of this decomposition, particularly the rate at which it occurs at

different temperatures, can be quantified by determining the activation energy (E_a) and the pre-exponential factor (A) of the Arrhenius equation.

Quantitative Data Summary

The following tables summarize the kinetic parameters for the thermal decomposition of **lead oxalate** as determined by isothermal analysis. The data is based on the study by Bircumshaw and Harris (1948), which remains a foundational reference on this topic.[\[1\]](#)

Table 1: Isothermal Rate Constants (k) for the Thermal Decomposition of Unground **Lead Oxalate**.

Temperature (°C)	Temperature (K)	Rate Constant (k) for Acceleration Period (s^{-1})	Rate Constant (k) for Decay Period (s^{-1})
309	582	6.46×10^{-3}	4.16×10^{-3}
325	598	1.73×10^{-2}	9.00×10^{-3}
335	608	2.83×10^{-2}	1.45×10^{-2}
350	623	4.02×10^{-2}	3.16×10^{-2}

Table 2: Isothermal Rate Constants (k) for the Thermal Decomposition of Ground **Lead Oxalate**.

Temperature (°C)	Temperature (K)	Rate Constant (k) for Acceleration Period (s^{-1})	Rate Constant (k) for Decay Period (s^{-1})
325	598	2.09×10^{-2}	7.81×10^{-3}

Table 3: Activation Energy for the Thermal Decomposition of **Lead Oxalate**.

Parameter	Value
Activation Energy (E_a)	36 kcal/mol (150.6 kJ/mol)

Experimental Protocols

This section outlines a detailed methodology for the kinetic analysis of **lead oxalate** thermal decomposition using a modern thermogravimetric analyzer.

Materials and Equipment

- Lead(II) Oxalate (PbC_2O_4): High purity, dry powder.
- Thermogravimetric Analyzer (TGA): Equipped with a high-precision balance, a furnace capable of reaching at least 600°C with a programmable temperature controller, and a system for controlling the atmosphere.
- TGA Crucibles: Alumina or platinum crucibles are recommended.
- Inert Gas: High-purity nitrogen or argon.
- Analytical Balance: For accurate weighing of the sample.

Isothermal TGA Protocol

- Sample Preparation: Accurately weigh 5-10 mg of dry **lead oxalate** powder into a TGA crucible. Ensure the sample is evenly spread in a thin layer at the bottom of the crucible.
- Instrument Setup:
 - Place the sample crucible and a reference crucible (if applicable) into the TGA furnace.
 - Purge the furnace with the inert gas (e.g., nitrogen) at a flow rate of 20-50 mL/min for at least 30 minutes to ensure an inert atmosphere.
- Experimental Run:
 - Rapidly heat the sample to the desired isothermal temperature (e.g., 309°C , 325°C , 335°C , or 350°C). A high heating rate (e.g., $100^\circ\text{C}/\text{min}$) is used to reach the target temperature quickly.
 - Hold the sample at the isothermal temperature and record the mass loss as a function of time until the decomposition is complete (i.e., no further mass loss is observed).

- Repeat the experiment for at least three other different isothermal temperatures.
- Data Analysis:
 - Convert the mass loss data to the fraction decomposed (α) at different times (t).
 - Analyze the α vs. t data using appropriate solid-state reaction models. The decomposition of **lead oxalate** has been shown to follow a sigmoidal curve, which can be described by the Prout-Tompkins model or other nucleation and growth models.
 - Determine the rate constant (k) at each temperature by fitting the experimental data to the chosen kinetic model.
 - Calculate the activation energy (E_a) and pre-exponential factor (A) from the Arrhenius plot of $\ln(k)$ versus $1/T$.

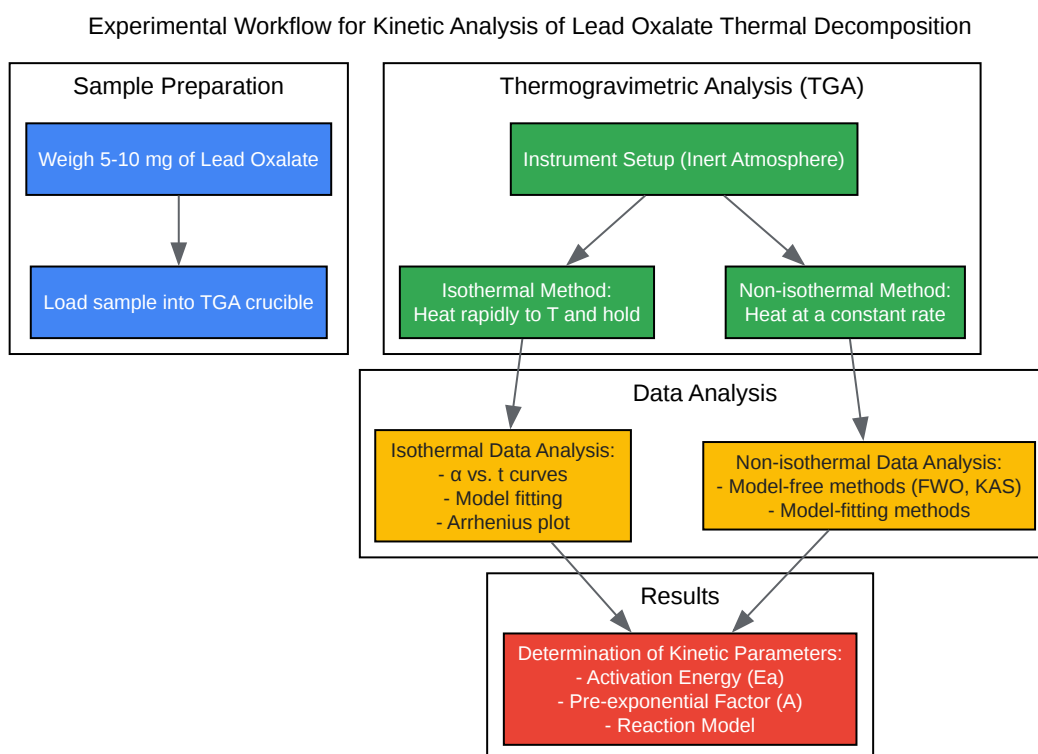
Non-Isothermal TGA Protocol

- Sample Preparation: Prepare the sample as described in the isothermal protocol.
- Instrument Setup: Set up the TGA as described in the isothermal protocol.
- Experimental Run:
 - Heat the sample from ambient temperature to approximately 500°C at a constant heating rate (β).
 - Typical heating rates for this type of analysis are 5, 10, 15, and 20°C/min.
 - Record the mass loss as a function of temperature.
 - Repeat the experiment for at least two other different heating rates.
- Data Analysis:
 - Analyze the TGA data using model-free (isoconversional) methods, such as the Flynn-Wall-Ozawa (FWO) or Kissinger-Akahira-Sunose (KAS) method, to determine the

activation energy as a function of the extent of conversion. This approach avoids the ambiguity of assuming a specific reaction model.

- Alternatively, use model-fitting methods to determine the kinetic triplet (E_a , A , and the reaction model) that best describes the experimental data.

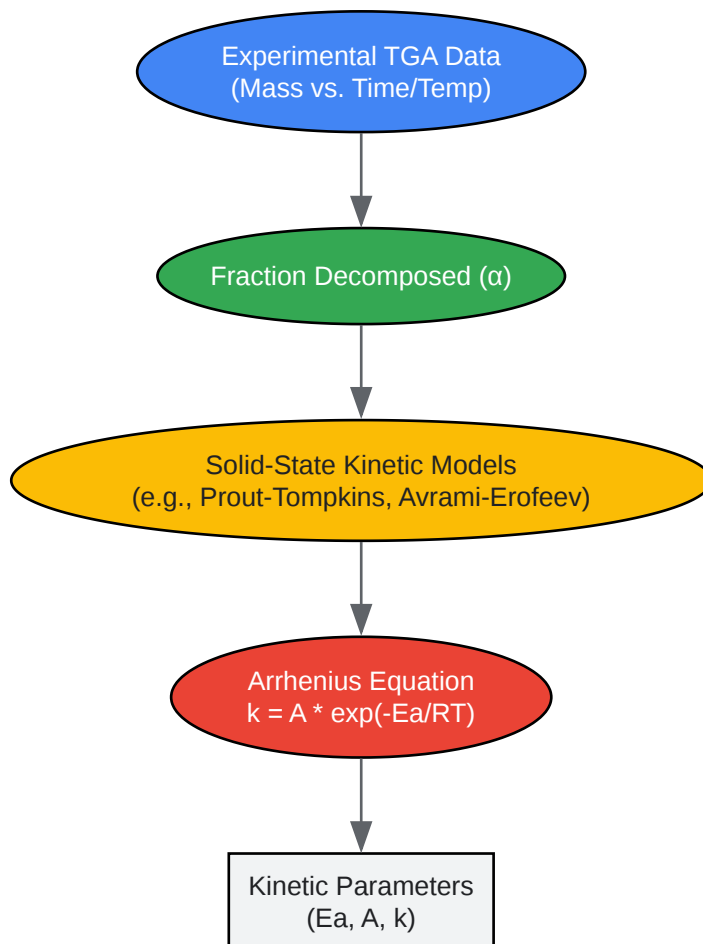
Visualizations



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Caption: Workflow for TGA-based kinetic analysis.

Logical Relationship of Kinetic Analysis



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Caption: Conceptual flow of kinetic data analysis.

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References

- 1. 382. The thermal decomposition of lead oxalate - Journal of the Chemical Society (Resumed) (RSC Publishing) [pubs.rsc.org]
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